

# Proper Disposal of 3-(2-Methoxyethoxy)aniline: A Comprehensive Guide

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## Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)aniline

Cat. No.: B172354

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This document provides essential safety and logistical information for the proper disposal of **3-(2-Methoxyethoxy)aniline** (CAS No. 110178-35-3), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals handling this compound.

## Hazard Identification and Safety Precautions

**3-(2-Methoxyethoxy)aniline** is classified as an irritant, harmful if swallowed, and may cause respiratory irritation. It is crucial to handle this compound in a well-ventilated area, preferably within a chemical fume hood, and to wear appropriate Personal Protective Equipment (PPE).

Table 1: Hazard and Safety Information for **3-(2-Methoxyethoxy)aniline**

Parameter	Information
CAS Number	110178-35-3
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Signal Word	Warning
Personal Protective Equipment (PPE)	Chemical-resistant gloves (butyl, neoprene, or Viton), chemical splash goggles, fully-buttoned lab coat. Nitrile gloves are not recommended for prolonged contact.[1]
First Aid - Eyes	Flush eyes with copious amounts of water for at least 15 minutes.[1]
First Aid - Skin	Flush skin with copious amounts of water for 15 minutes.[1]
First Aid - Inhalation	Move the person to fresh air.[1]
First Aid - Ingestion	Seek immediate medical attention.[1]

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Small Spills (manageable within 10 minutes by trained personnel):

- Evacuate and Secure: Alert personnel in the immediate area and restrict access.
- Don PPE: Wear the recommended PPE as outlined in Table 1.
- Absorb: Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.
- Collect: Carefully scoop the absorbed material into a designated, labeled, and sealable container for hazardous waste.

- Decontaminate: Clean the spill area with soap and water, followed by a final rinse. All cleaning materials should be disposed of as hazardous waste.

#### Large Spills:

- Evacuate Immediately: Evacuate the laboratory and notify your institution's Environmental Health and Safety (EHS) department and, if necessary, emergency services (911).[1]
- Secure the Area: Prevent entry to the contaminated area.
- Await Professional Response: Do not attempt to clean up a large spill without specialized training and equipment.

## Disposal Procedures

**3-(2-Methoxyethoxy)aniline** and any materials contaminated with it are considered hazardous waste and must be disposed of accordingly. Improper disposal, such as drain disposal, is strictly prohibited.[1]

#### Step-by-Step Disposal Guide:

- Waste Collection:
  - Collect all waste containing **3-(2-Methoxyethoxy)aniline**, including unused product, contaminated absorbents from spills, and contaminated disposable labware (e.g., pipette tips, gloves), in a compatible and clearly labeled hazardous waste container.
  - Ensure the container is kept closed when not in use.
- Waste Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
  - Secondary containment is recommended to prevent the spread of potential leaks.[1]
- Final Disposal:

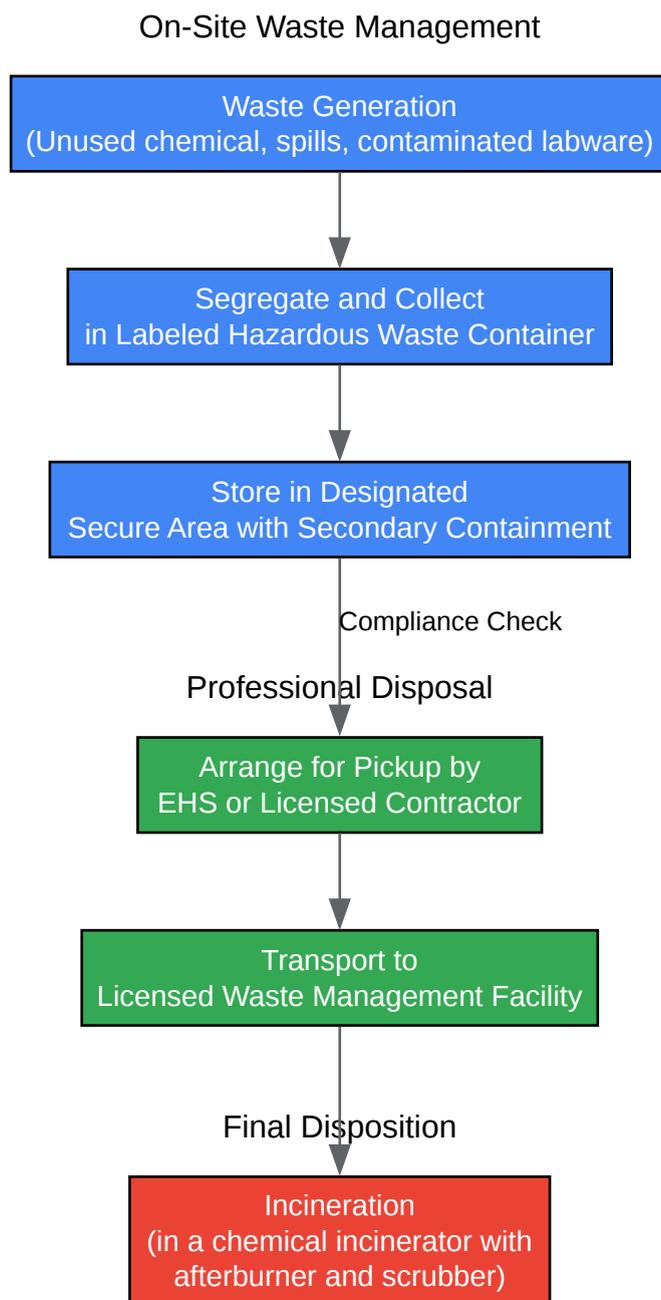
- The primary recommended method for the disposal of **3-(2-Methoxyethoxy)aniline** is incineration. The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- All disposal activities must be conducted through your institution's EHS office or a licensed hazardous waste disposal contractor to ensure compliance with all federal, state, and local regulations.
- Under the Resource Conservation and Recovery Act (RCRA), wastes from the production of aniline and its derivatives are often listed as hazardous wastes (e.g., EPA hazardous waste codes K083, K103, K104, K181).<sup>[2][3][4]</sup>

## Regulatory Compliance

The disposal of **3-(2-Methoxyethoxy)aniline** is governed by the regulations set forth by the Environmental Protection Agency (EPA) under RCRA. It is the responsibility of the waste generator to properly identify and manage hazardous waste.

## Experimental Workflow: Disposal of 3-(2-Methoxyethoxy)aniline Waste

## Disposal Workflow for 3-(2-Methoxyethoxy)aniline



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Caption: Waste Management Workflow.

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## References

- 1. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu)]
- 2. [wku.edu](http://wku.edu) [[wku.edu](http://wku.edu)]
- 3. Waste Code [[rcrainfo.epa.gov](http://rcrainfo.epa.gov)]
- 4. [nyu.edu](http://nyu.edu) [[nyu.edu](http://nyu.edu)]
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